

(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3: A Technical Guide for Bioanalytical Applications

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Compound of Interest

Compound Name: (S)-N-(tert-Butanesulfinyl)
Levamfetamine-d3

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Introduction: The Critical Role of a Chiral, Deuterated Internal Standard

(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3 is a high-purity, stable isotope-labeled derivative of Levamfetamine, designed for exacting applications in bioanalytical research. Its structure incorporates two key features that are indispensable for modern quantitative analysis: deuterium labeling and a chiral auxiliary. This guide elucidates the chemical properties, rationale for its molecular design, and its application as an internal standard in pharmacokinetic and drug metabolism studies.

The primary function of this molecule is to serve as an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) assays.^[1] In quantitative bioanalysis, variability can arise from sample extraction, matrix effects, ion suppression, and instrument drift.^{[1][2]} By introducing a known quantity of a stable isotope-labeled (SIL) analogue of the analyte into the sample at the earliest stage, these variations can be normalized. The SIL internal standard is chemically almost identical to the analyte, ensuring it behaves similarly during sample

preparation and chromatographic separation, but is distinguishable by the mass spectrometer due to its higher mass.[3] This co-eluting, mass-differentiated standard allows for highly accurate and precise quantification of the target analyte, Levamfetamine.[3][4]

Core Chemical & Physical Properties

The defining characteristics of **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3** are summarized below. These properties are fundamental to its function and handling.

Property	Value	Source
Molecular Formula	C ₁₃ D ₃ H ₁₈ NOS	[5]
Molecular Weight	242.40 g/mol	[5][6]
Exact Mass	242.153	[5]
Isotopic Purity	Typically ≥98% for deuterated standards	[2]
Chemical Purity	Typically >99%	[2]
Appearance	Typically a solid (e.g., white or off-white powder)	Inferred
Solubility	Soluble in organic solvents like methanol, ethanol, DMSO	Inferred

Molecular Architecture: A Synthesis of Functionality

The molecular structure of **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3** is not accidental; each component is chosen to fulfill a specific analytical or synthetic purpose.

Caption: Key functional components of the **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3** molecule.

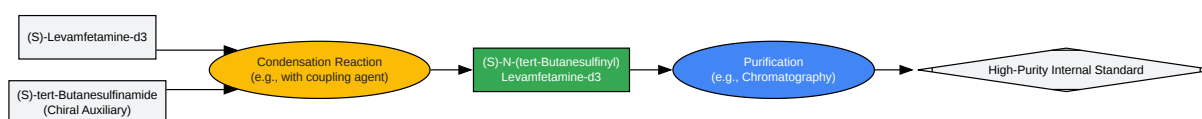
- **Levamfetamine Core:** This is the levorotatory enantiomer of amphetamine, the target analyte.

- Deuterium Labeling (-d3): Three deuterium atoms replace three hydrogen atoms on the methyl group. This increases the mass by 3 Daltons, providing a clear mass shift for mass spectrometric detection without significantly altering the compound's chromatographic retention time or chemical reactivity.[3] A mass increase sufficient to be outside the natural isotopic distribution of the analyte is crucial for robust bioanalysis.[3]
- (S)-N-(tert-Butanesulfinyl) Group: This moiety, often known as Ellman's auxiliary, serves multiple roles.[7][8] In the context of this molecule's synthesis, it is a powerful chiral directing group.[7][9] It allows for the high-diastereoselectivity synthesis of chiral amines.[9][10] Furthermore, it acts as a stable protecting group for the amine, which is robust under many reaction conditions but can be cleaved when necessary.[7][8]

Synthetic Strategy and Rationale

While the exact proprietary synthesis protocol may vary, the construction of this molecule logically follows established principles of asymmetric organic synthesis. The key transformation is the formation of the N-S (amine-sulfinamide) bond.

A plausible synthetic pathway involves the condensation of enantiopure Levamfetamine-d3 with (S)-tert-butanesulfinamide. The use of a chiral sulfinamide like Ellman's reagent is a cornerstone of modern asymmetric amine synthesis.[10][11]



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Caption: Plausible synthetic workflow for the target internal standard.

Experimental Causality:

- Choice of Reactants: Starting with enantiomerically pure (S)-Levamfetamine-d3 and the (S)-sulfinamide ensures the final product has the correct, defined stereochemistry.

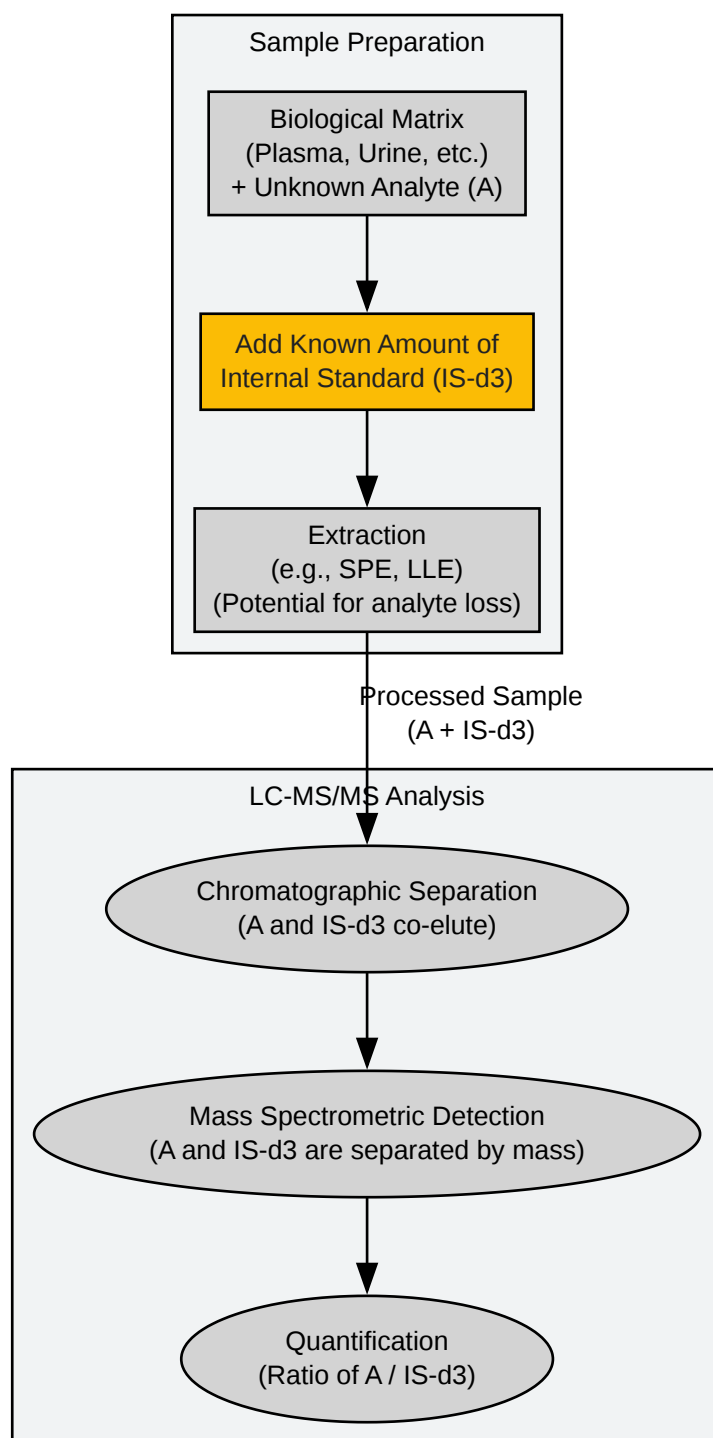
- **Reaction Conditions:** Condensation reactions of this type are typically mild to preserve the stereochemical integrity of the starting materials.
- **Purification:** Post-synthesis purification is critical to ensure high chemical and isotopic purity, which are prerequisites for a reliable internal standard.^[2]

Application in Bioanalytical Protocols: A Validating System

The primary application of **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3** is in quantitative bioanalysis using the stable isotope dilution method with LC-MS/MS.

Core Principle: Stable Isotope Dilution

The workflow relies on the principle that the analyte and the deuterated internal standard behave identically during processing but are differentiated by mass in the detector. The ratio of the analyte's signal to the internal standard's signal is used for quantification, which corrects for any sample loss.



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Caption: Principle of stable isotope dilution using a deuterated internal standard.

Step-by-Step Bioanalytical Workflow

- **Standard Curve and QC Preparation:** Prepare a series of calibration standards and quality control (QC) samples by spiking blank biological matrix with known concentrations of Levamfetamine.
- **Sample Spiking:** To all samples (calibrators, QCs, and unknowns), add a precise, fixed volume of a stock solution of **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3**. This is a critical step; the concentration of the internal standard must be consistent across all samples.
- **Sample Extraction:** Perform a sample clean-up procedure, such as protein precipitation, liquid-liquid extraction (LLE), or solid-phase extraction (SPE), to remove matrix interferences. [4] This step is often where analyte loss occurs, which is corrected for by the internal standard.
- **Evaporation and Reconstitution:** Evaporate the organic solvent from the extracted samples and reconstitute the residue in a mobile phase-compatible solution.
- **LC-MS/MS Analysis:** Inject the reconstituted samples into the LC-MS/MS system.
 - **Chromatography:** An appropriate HPLC/UHPLC column (e.g., C18) is used to separate the analyte from other matrix components. The internal standard will co-elute with the unlabeled analyte.[3]
 - **Mass Spectrometry:** The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions are monitored for both Levamfetamine and **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3**.
- **Data Processing:** Construct a calibration curve by plotting the peak area ratio (Analyte Area / Internal Standard Area) against the nominal concentration of the calibrators. The concentration of the unknown samples is then interpolated from this curve.

This self-validating system ensures that any physical loss or ionization variability affecting the analyte will equally affect the internal standard, leading to a consistent and accurate ratio, thereby ensuring the trustworthiness of the final reported concentration.[4]

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